A comparative analysis of the environmental impact of butoxybenzene versus other solvents.

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Compound of Interest	
Compound Name:	Butoxybenzene
Cat. No.:	B075284

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A Comparative Environmental Impact Analysis of Butoxybenzene and Other Common Solvents

For Researchers, Scientists, and Drug Development Professionals

The selection of a solvent is a critical decision in chemical synthesis and formulation, with significant implications for process efficiency, safety, and environmental sustainability. This guide provides a comparative analysis of the environmental impact of **butoxybenzene** against a selection of conventional and alternative solvents. The objective is to equip researchers, scientists, and drug development professionals with the data necessary to make informed decisions that align with green chemistry principles. This analysis focuses on key environmental, health, and safety (EHS) metrics, including toxicity, biodegradability, and volatile organic compound (VOC) characteristics.

Executive Summary

This guide compares **butoxybenzene** with four other solvents: two conventional solvents, toluene and dichloromethane, known for their utility but also for their environmental and health risks; and two "greener" alternatives, 2-methyltetrahydrofuran (2-MeTHF) and cyclopentyl methyl ether (CPME), which are gaining traction due to their improved environmental profiles.

While **butoxybenzene** exhibits moderate aquatic toxicity, a significant data gap exists regarding its biodegradability, a crucial factor in assessing its environmental persistence. In

contrast, solvents like 2-MeTHF and CPME offer favorable characteristics, including derivation from renewable resources and a reduced tendency to form hazardous peroxides. Toluene and dichloromethane, while effective solvents, present notable concerns regarding toxicity, carcinogenicity, and their contribution to air pollution.

Data Presentation: A Comparative Overview

The following tables summarize the key quantitative data for **butoxybenzene** and the selected comparative solvents. This allows for a direct comparison of their physical-chemical properties and known environmental impact indicators.

Table 1: Physical and Chemical Properties

Property	Butoxybenzene	Toluene	Dichloromethane	2-Methyltetrahydrofuran (2-MeTHF)	Cyclopentyl Methyl Ether (CPME)
CAS Number	1126-79-0	108-88-3	75-09-2	96-47-9	5614-37-9
Molecular Formula	$C_{10}H_{14}O$	C_7H_8	CH_2Cl_2	$C_5H_{10}O$	$C_6H_{12}O$
Boiling Point (°C)	210.3[1]	110.6[2]	39.6	~80	106
Flash Point (°C)	82	4[2]	N/A	-11	-1
Vapor Pressure (mmHg @ 20°C)	~0.3	22	350	~145	~39
Water Solubility	Low (36.6 mg/L @ 20°C)	Insoluble	17.5 g/L @ 20°C	Limited	Low (1.1% in water)[3]

Table 2: Environmental Fate and Ecotoxicity

Parameter	Butoxybenzene	Toluene	Dichloromethane	2-Methyltetrahydrofuran (2-MeTHF)	Cyclopentyl Methyl Ether (CPME)
Biodegradability	No data available[4]	Readily biodegradable in soil and water[2]	Not readily biodegradable[5]	Biodegradable[6]	Data not widely available, but considered a "green" solvent
Aquatic Toxicity (Fish)	LC50 (Pimephales promelas, 96h) = 5.77 mg/L[4]	Moderate acute toxicity[2]	Low acute toxicity[7]	Favorable toxicological profile[6]	Low toxicity[8]
Aquatic Toxicity (Invertebrates)	EC50 (Daphnia magna, 24h) = 2.1 mg/L[4]	Moderate acute toxicity[2]	Low acute toxicity[7]	Favorable toxicological profile[6]	Low toxicity[8]
Bioaccumulation Potential	No data available[4]	Minimal[2]	Not expected to bioaccumulate[7]	Low	Low

Table 3: Health and Safety Profile

Aspect	Butoxybenzene	Toluene	Dichloromethane	2-Methyltetrahydrofuran (2-MeTHF)	Cyclopentyl Methyl Ether (CPME)
Primary Hazards	Irritant[9]	Flammable, toxic[10]	Toxic, potential carcinogen[5]	Flammable	Flammable
Acute Toxicity (Oral LD50, rat)	3200 mg/kg (mouse)[11]	~636 mg/kg	~1600 mg/kg	>2000 mg/kg	>2000 mg/kg
Carcinogenicity	Not classified as a carcinogen by IARC[4]	Not classifiable as to its carcinogenicity to humans (IARC Group 3)	Probable human carcinogen (IARC Group 2A)	Data not widely available	Data not widely available
VOC Classification	Yes	Yes	Yes	Yes	Yes

Experimental Protocols

A critical aspect of evaluating the environmental impact of a solvent is its biodegradability. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for testing the biodegradability of chemicals.

OECD 301: Ready Biodegradability

The OECD 301 guidelines encompass a series of six methods to assess the ready biodegradability of chemicals in an aerobic aqueous medium.[12][13] A substance is considered "readily biodegradable" if it meets specific pass levels within a 28-day period, indicating it is likely to be rapidly and completely degraded in the environment.[14]

General Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated under aerobic

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conditions in the dark or diffuse light for 28 days.[15] The extent of biodegradation is determined by measuring parameters such as the decrease in Dissolved Organic Carbon (DOC), the amount of carbon dioxide produced, or the consumption of oxygen.[13]

Pass Levels for Ready Biodegradability:

- DOC Removal (e.g., OECD 301A, 301E): ≥ 70% removal of the initial DOC.[14]

- Respirometric Methods (e.g., OECD 301B, 301D, 301F): ≥ 60% of the Theoretical Oxygen Demand (ThOD) or Theoretical CO_2 (ThCO₂) production.[14]
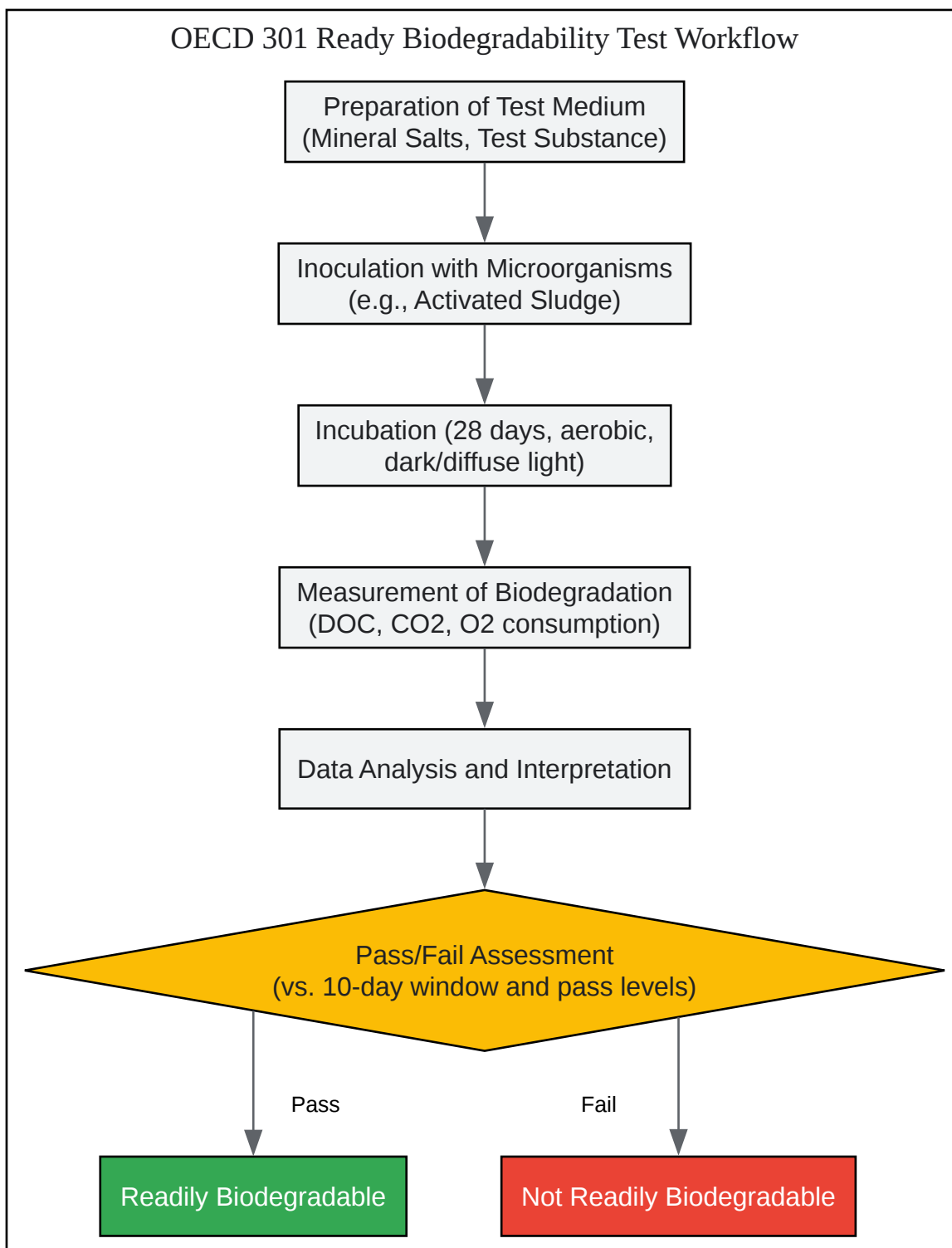
A crucial "10-day window" criterion must also be met: the pass level must be reached within 10 days of the biodegradation level first reaching 10%.[14]
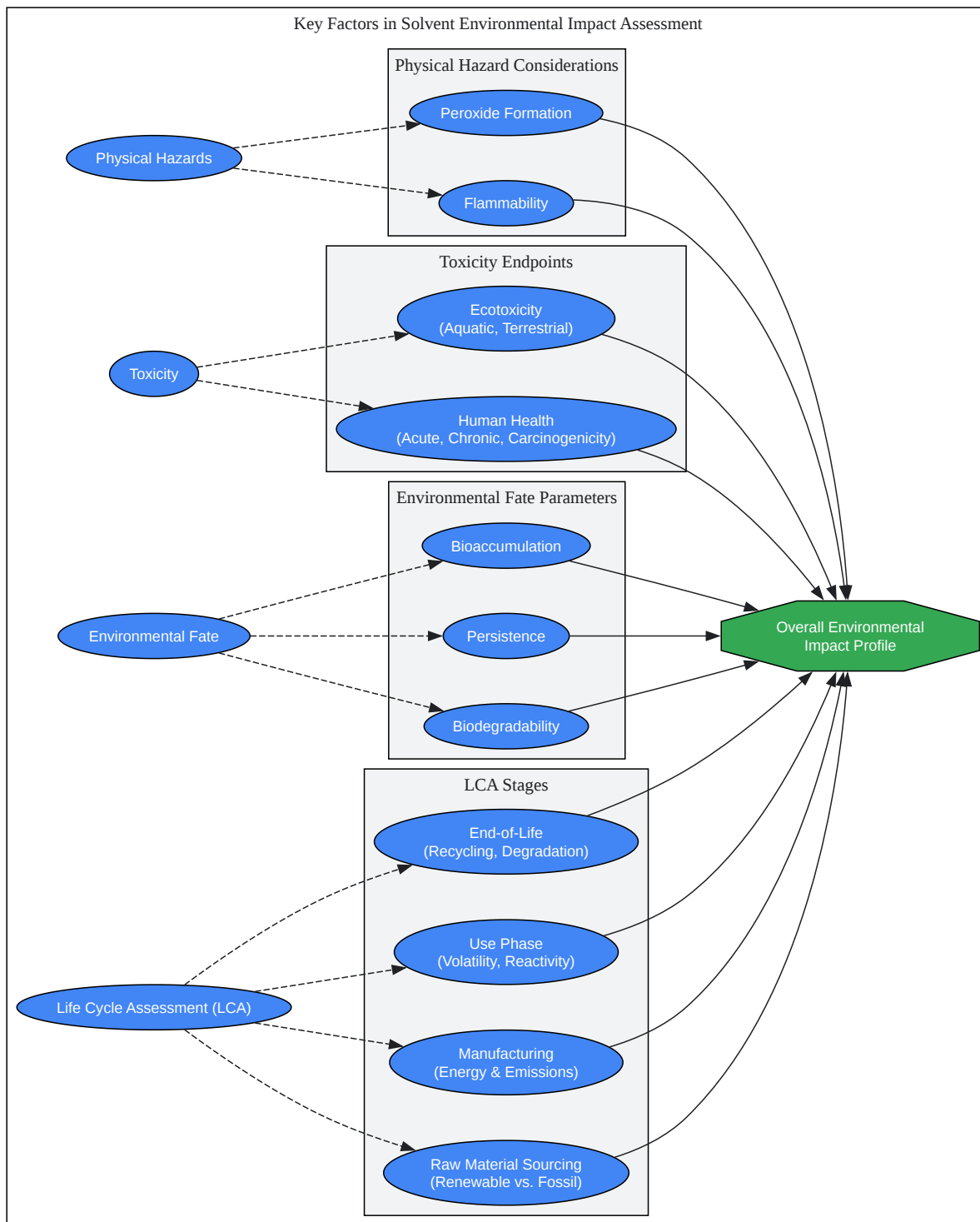
Commonly Used OECD 301 Methods:

- OECD 301B (CO_2 Evolution Test): Measures the CO_2 produced during the biodegradation of the test substance.[16] This method is suitable for a range of materials, including those that are poorly soluble.[16]

- OECD 301D (Closed Bottle Test): Determines biodegradability by measuring the consumption of dissolved oxygen in a closed bottle.[16]

- OECD 301F (Manometric Respirometry Test): Measures oxygen consumption in a closed respirometer. This is a versatile method suitable for soluble, poorly soluble, and volatile substances.[16]

Mandatory Visualizations

To better illustrate the concepts and workflows discussed, the following diagrams have been generated using the DOT language.

OECD 301 Ready Biodegradability Test Workflow

Preparation of Test Medium
(Mineral Salts, Test Substance)

↓

Inoculation with Microorganisms
(e.g., Activated Sludge)

↓

Incubation (28 days, aerobic,
dark/diffuse light)

↓

Measurement of Biodegradation
(DOC, CO2, O2 consumption)

↓

Data Analysis and Interpretation

↓

Pass/Fail Assessment
(vs. 10-day window and pass levels)

Pass → Readily Biodegradable

Fail → Not Readily Biodegradable

Key Factors in Solvent Environmental Impact Assessment

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